

Triethoxyfluorosilane: A Precursor for Advanced Material Synthesis

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Compound of Interest

Compound Name: Triethoxyfluorosilane

Cat. No.: B1226324

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Triethoxyfluorosilane (TEFS) is an organosilicon compound gaining increasing interest as a precursor for the synthesis of advanced functional materials. Its unique chemical structure, featuring three hydrolyzable ethoxy groups and a stable fluorine atom bonded to the silicon core, offers a versatile platform for creating materials with tailored properties. This guide provides a comprehensive overview of **triethoxyfluorosilane**, its application in material synthesis via the sol-gel process, and the characteristics of the resulting materials.

Physicochemical Properties and Safety Data

Triethoxyfluorosilane is a colorless liquid with the chemical formula $C_6H_{15}FO_3Si$. A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physicochemical Properties of **Triethoxyfluorosilane**

Property	Value	Reference(s)
Molecular Weight	182.27 g/mol	[1]
Boiling Point	134-135 °C	[1]
Density	0.9 g/cm ³	[1]
Flash Point	>30°C	[1]
Refractive Index	1.36	[1]
Molecular Formula	C ₆ H ₁₅ FO ₃ Si	[1]
CAS Number	358-60-1	[1]

Safety Information: **Triethoxyfluorosilane** is a flammable liquid and is moisture sensitive.[1] It is classified as a corrosive substance, causing severe skin burns and eye damage.[2][3] It is essential to handle this chemical with appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, in a well-ventilated area.[2]

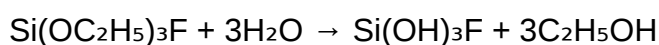
The Sol-Gel Process: From Precursor to Functional Material

The sol-gel process is a versatile method for producing solid materials from small molecules. The process involves the conversion of a solution of precursor molecules (the "sol") into a solid, gel-like network (the "gel"). For **triethoxyfluorosilane**, this process is initiated by hydrolysis and condensation reactions.

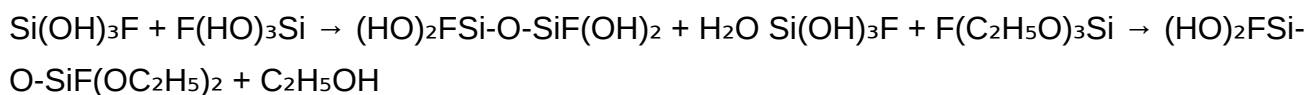
Hydrolysis and Condensation: The Chemistry of Gelation

The sol-gel process for **triethoxyfluorosilane** can be summarized in two main steps:

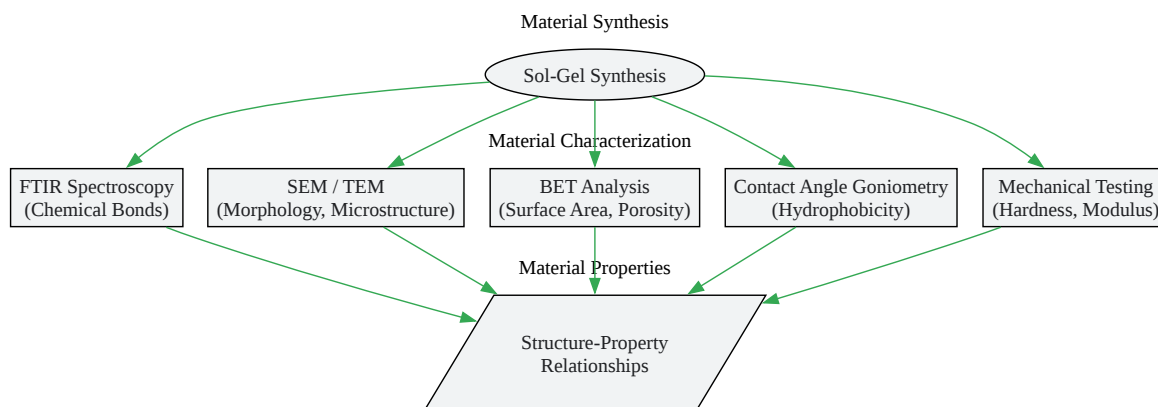
- Hydrolysis: In the presence of water and a catalyst (acid or base), the ethoxy groups (-OC₂H₅) of **triethoxyfluorosilane** are replaced by hydroxyl groups (-OH).



- **Condensation:** The newly formed silanol groups (Si-OH) react with each other or with remaining ethoxy groups to form siloxane bonds (Si-O-Si), releasing water or ethanol. This process leads to the formation of a three-dimensional network, resulting in the gel.



The fluorine atom in **triethoxyfluorosilane** is known to influence the hydrolysis and condensation rates, promoting the formation of a fractal network microstructure rather than a particle-like one.



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References

- 1. par.nsf.gov [par.nsf.gov]
- 2. mdpi.com [mdpi.com]
- 3. Synthesis and characterization of partially fluorinated aerogels and xerogels from environmentally-compatible precursors - RSC Advances (RSC Publishing)
DOI:10.1039/C7RA02016C [pubs.rsc.org]
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